

# formulation and delivery methods for bacteriophage VA5 in aquaculture

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## Compound of Interest

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## Application Notes and Protocols for Bacteriophage VA5 in Aquaculture

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the formulation and delivery methods for bacteriophage **VA5**, a promising biocontrol agent against *Vibrio alginolyticus* infections in aquaculture. Detailed protocols for laboratory and in-vivo applications are provided to facilitate further research and development of **VA5**-based therapeutics.

## Introduction to Bacteriophage VA5

Bacteriophage **VA5** is a lytic phage that specifically targets *Vibrio alginolyticus*, a significant pathogen causing vibriosis in various aquaculture species, particularly shrimp. **VA5** has demonstrated considerable potential in reducing the mortality of *Litopenaeus vannamei* (whiteleg shrimp) infected with *V. alginolyticus*.<sup>[1][2]</sup> Its stability over a range of temperatures and pH values makes it a robust candidate for aquaculture applications.<sup>[1][2]</sup>

## Quantitative Data Summary

The following tables summarize the key characteristics and in-vivo efficacy of bacteriophage **VA5**.

Table 1: Biological Characteristics of Bacteriophage **VA5**

Parameter	Value	Reference
Optimal Multiplicity of Infection (MOI)	1	[1][2]
Latency Period	20 minutes	[1][2]
Lysis Period	30 minutes	[1]
Burst Size	92.26 PFU/cell	[1][2]
Temperature Stability	Good activity between -20°C and 70°C	[1][2]
pH Stability	Good activity between pH 2 and 10	[1][2]

Table 2: In-Vivo Efficacy of Bacteriophage **VA5** against *Vibrio alginolyticus* in *Litopenaeus vannamei*

Treatment Group	Phage VA5 Dose (sprayed)	Cumulative Mortality Rate (%) at 36h	Reference
Control (CK)	-	~80	[1]
V. alginolyticus (VA)	-	~75	[1]
VA + VA5	0.8 mL	~55	[1]
VA + VA5	1.5 mL	~40	[1]
VA + VA5	2.0 mL	~25	[1]
Phage Control (P)	2.0 mL	~10	[1]

## Experimental Protocols

### Protocol for In-Vivo Challenge Study in Shrimp

This protocol outlines a method to assess the efficacy of bacteriophage **VA5** in protecting shrimp from *V. alginolyticus* infection.

#### Materials:

- Healthy *Litopenaeus vannamei* shrimp (juveniles)
- *Vibrio alginolyticus* culture
- Bacteriophage **VA5** lysate (high titer)
- Sterile saline solution (2% NaCl)
- Aquaria with aeration
- Microsyringe
- Spray bottle

#### Procedure:

- Acclimatization: Acclimate healthy shrimp in aquaria for at least 7 days.
- Bacterial Challenge Preparation: Culture *V. alginolyticus* in Tryptic Soy Broth (TSB) with 2% NaCl to the logarithmic phase. Prepare a bacterial suspension in sterile saline to a concentration of approximately  $4.2 \times 10^6$  CFU/mL.[3]
- Experimental Groups:
  - Control Group (CK): No treatment.
  - *V. alginolyticus* Group (VA): Inject shrimp with the bacterial suspension.
  - Phage Treatment Groups (BP): Inject shrimp with the bacterial suspension and subsequently treat with different doses of phage **VA5**.
  - Phage Control Group (P): Treat shrimp with the highest dose of phage **VA5** only.
- Bacterial Challenge: Inject each shrimp (except the CK and P groups) intramuscularly with 10 µL of the prepared *V. alginolyticus* suspension.[1]

- **Phage Treatment:** One hour after the bacterial challenge, spray the shrimp in the BP groups with the designated volumes of the phage **VA5** lysate (e.g., 0.8 mL, 1.5 mL, and 2.0 mL).<sup>[1]</sup> The phage control group (P) is also sprayed with the highest phage dose.
- **Observation:** Monitor the shrimp for a period of at least 36 hours, recording mortality at regular intervals (e.g., every 6 hours).<sup>[1]</sup>
- **Data Analysis:** Calculate the cumulative mortality rate for each group.

## Formulation and Delivery Methods

Oral administration is a practical and low-stress method for delivering bacteriophages in aquaculture.<sup>[4]</sup>

Protocol:

- **Phage Preparation:** Prepare a high-titer stock of bacteriophage **VA5**.
- **Feed Coating:**
  - Weigh a specific amount of commercial shrimp feed pellets.
  - Prepare a phage suspension to be mixed with the feed. A dosage of 9 mL of phage cocktail per kg of feed has been used in curative field trials for vibriosis in shrimp.<sup>[5]</sup>
  - Evenly spray the phage suspension onto the feed pellets while mixing to ensure uniform coating.
  - Allow the coated feed to air-dry in a sterile environment before storage or use.
- **Feeding Regimen:**
  - For prophylactic treatment, administer the phage-coated feed for the first 15 days after stocking.<sup>[5]</sup>
  - For therapeutic treatment of vibriosis (when *Vibrio* counts exceed  $1 \times 10^4$  CFU/g), administer the phage-coated feed for 7 consecutive days.<sup>[5]</sup> If counts are higher (e.g.,  $>1 \times 10^5$  CFU/g), extend the treatment to 14 days.<sup>[5]</sup>

Immersion is a suitable method for treating larvae and juvenile shrimp.[4]

Protocol:

- Phage Preparation: Prepare a high-titer stock of bacteriophage **VA5**.
- Treatment Tank Preparation: Fill a treatment tank with clean, aerated seawater.
- Phage Application:
  - Add the phage stock to the treatment tank to achieve the desired final concentration. For example, a concentration of 1 ppm has been shown to be effective in improving shrimp survival against *Vibrio parahaemolyticus*. [6]
  - Another approach involves applying a specific volume of phage solution per unit of water volume, such as 100 mL per 4,000 m<sup>2</sup>. [7]
- Immersion: Transfer the shrimp to the treatment tank and immerse them for a specified duration. The duration can vary depending on the life stage and severity of the infection.
- Transfer: After the immersion period, transfer the shrimp back to their regular culture tanks.

Encapsulation can protect bacteriophages from the harsh conditions of the gastrointestinal tract, improving their efficacy when delivered orally. [8][9] Alginate is a commonly used and effective material for phage encapsulation. [1][10]

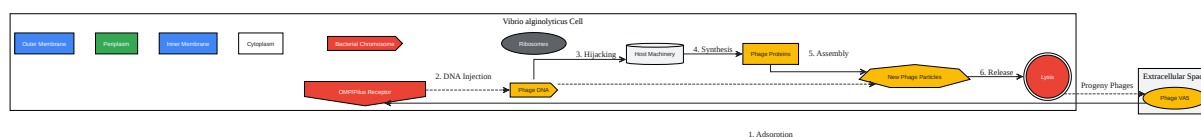
Protocol for Alginate Encapsulation:

- Materials:
  - High-titer bacteriophage **VA5** lysate
  - Sodium alginate
  - Calcium chloride (CaCl<sub>2</sub>)
  - Sterile distilled water

- Preparation of Solutions:
  - Prepare a 1% (w/v) sodium alginate solution in sterile distilled water.
  - Prepare a 2% (w/v) calcium chloride solution in sterile distilled water.
- Encapsulation Process:
  - Mix the bacteriophage **VA5** lysate with the sodium alginate solution.
  - Using a syringe and a needle, drop the phage-alginate mixture into the calcium chloride solution. This will form insoluble calcium alginate beads, encapsulating the phages.
  - Stir the solution gently for a period to allow the beads to harden.
- Washing and Storage:
  - Collect the beads by filtration or decantation.
  - Wash the beads with sterile distilled water to remove excess calcium chloride.
  - The encapsulated phages can be stored in a suitable buffer at 4°C.
- Incorporation into Feed: The alginate beads containing the bacteriophages can be mixed directly with the shrimp feed before administration.

## Visualizations

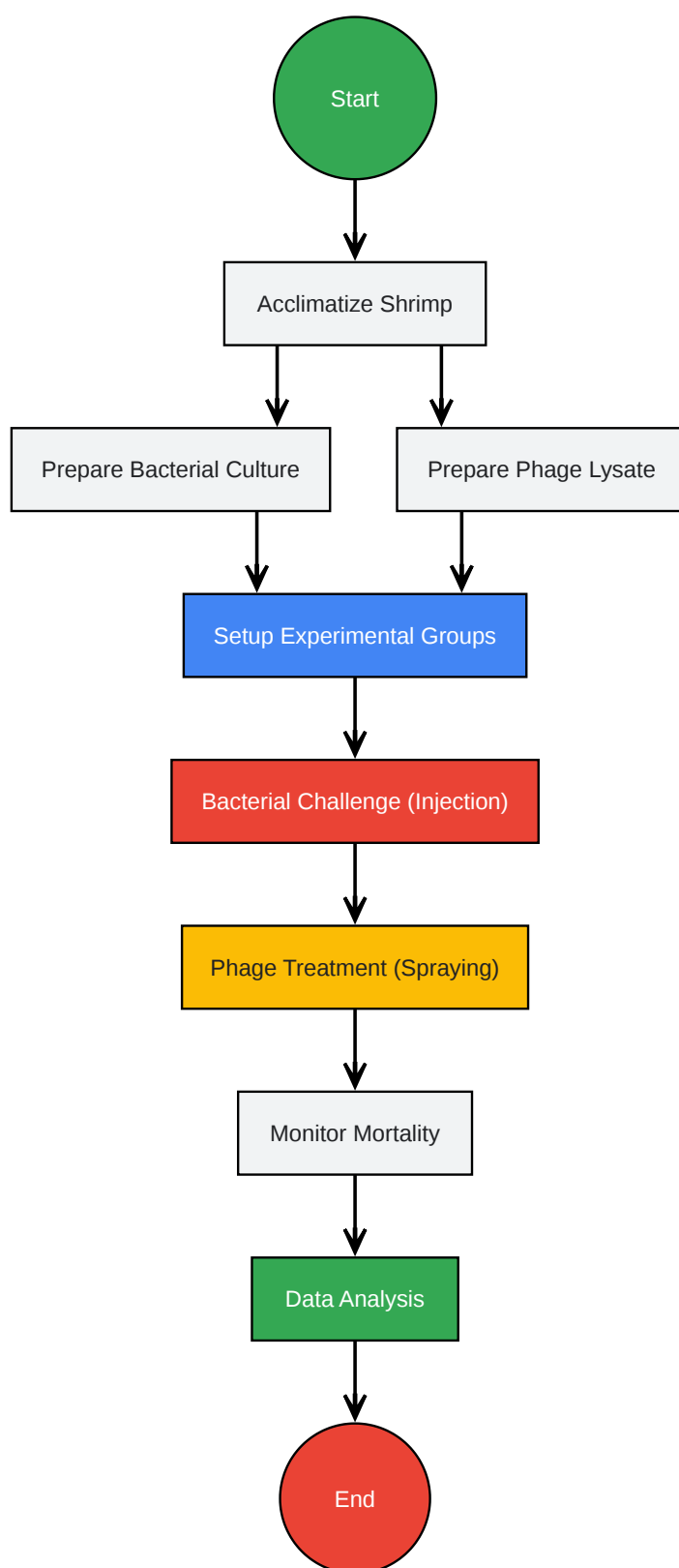
### Signaling Pathway of Bacteriophage Infection in *Vibrio*



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Caption: Generalized lytic cycle of bacteriophage infection in *Vibrio alginolyticus*.

## Experimental Workflow for In-Vivo Phage Efficacy Testing

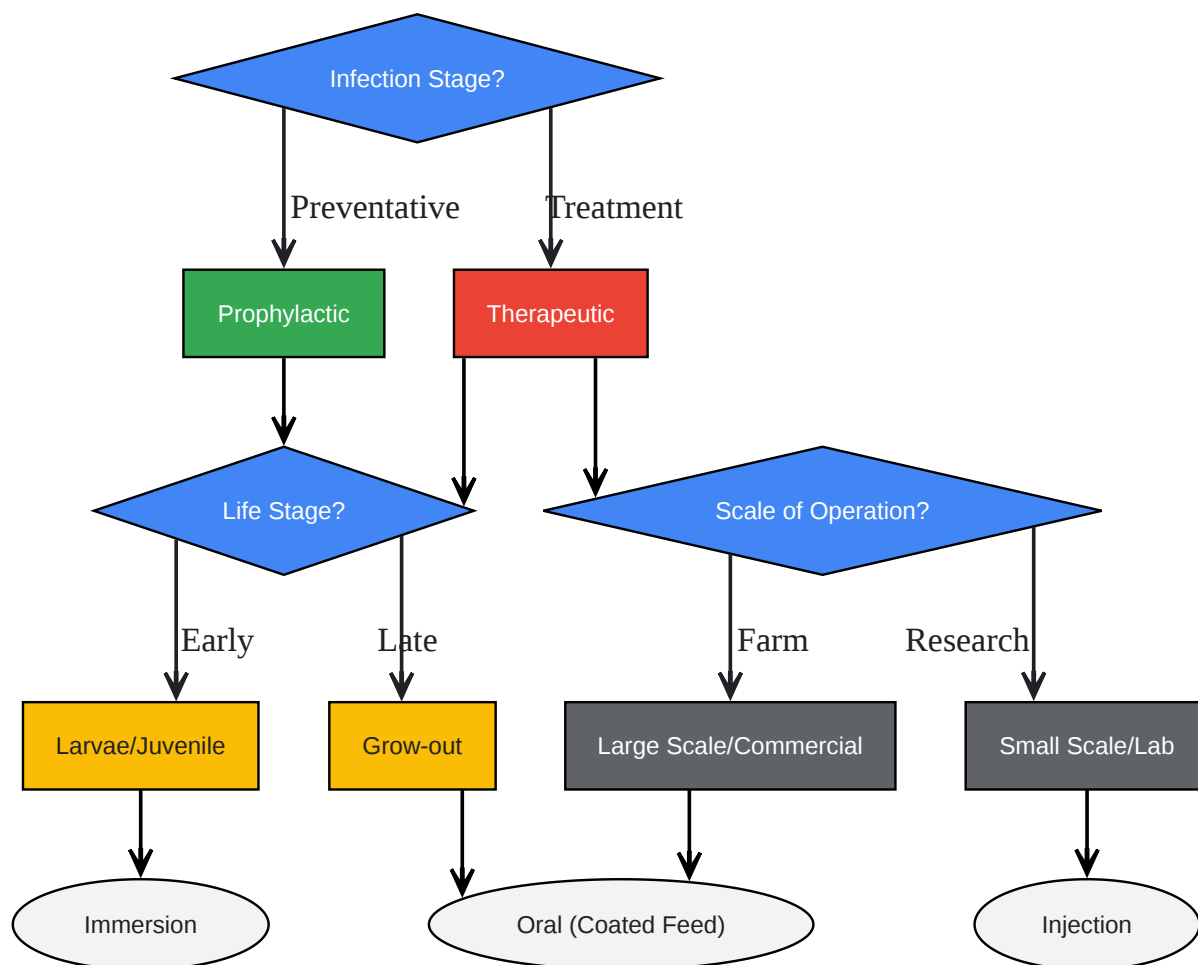


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Caption: Workflow for evaluating the in-vivo efficacy of bacteriophage **VA5**.



## Logical Relationship for Selecting a Delivery Method



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